

Trimethylboron-d9: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: *Trimethylboron-d9*

Cat. No.: *B1602552*

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For researchers, scientists, and professionals in drug development, a precise understanding of isotopically labeled compounds is crucial. This technical guide provides a focused overview of **Trimethylboron-d9**, a deuterated form of trimethylboron, emphasizing its core molecular properties.

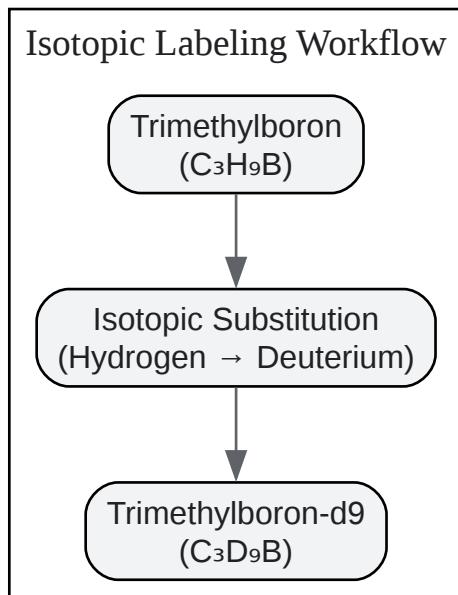
Quantitative Data Summary

The primary distinction between trimethylboron and its deuterated isotopologue lies in their molecular weights, a direct consequence of the substitution of hydrogen atoms with deuterium. The chemical formulas also reflect this isotopic labeling. The table below offers a clear comparison of these fundamental properties.

Compound	Molecular Formula	Molecular Weight (g/mol)
Trimethylboron	C ₃ H ₉ B[1][2][3][4]	55.92[1][3]
Trimethylboron-d9	C ₃ D ₉ B[5]	64.97[6][7][8]

Isotopic Relationship Visualization

To visually represent the relationship between these two compounds, the following diagram illustrates the isotopic substitution process. This flowchart clarifies that **Trimethylboron-d9** is derived from Trimethylboron by replacing the nine hydrogen atoms with deuterium atoms.



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Caption: Experimental workflow for generating **Trimethylboron-d9**.

It is important to note that while some sources may use the molecular formula C3H9B for **Trimethylboron-d9** for indexing purposes, the chemically accurate representation reflecting the deuterium isotopes is C3D9B.[6][9]

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